

Solvent Yellow 98 chemical structure and properties

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Compound of Interest

Compound Name: Solvent Yellow 98

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An In-depth Technical Guide to Solvent Yellow 98

For Researchers, Scientists, and Drug Development Professionals

Abstract

Solvent Yellow 98, also known as Fluorescent Yellow 3G, is a synthetic organic dye notable for its vibrant greenish-yellow fluorescence and high thermal stability.[1][2][3] This technical guide provides a comprehensive overview of its chemical structure, physicochemical properties, synthesis, and applications. All quantitative data are presented in structured tables for clarity and comparative analysis. Detailed experimental methodologies, where available in the public domain, are also provided.

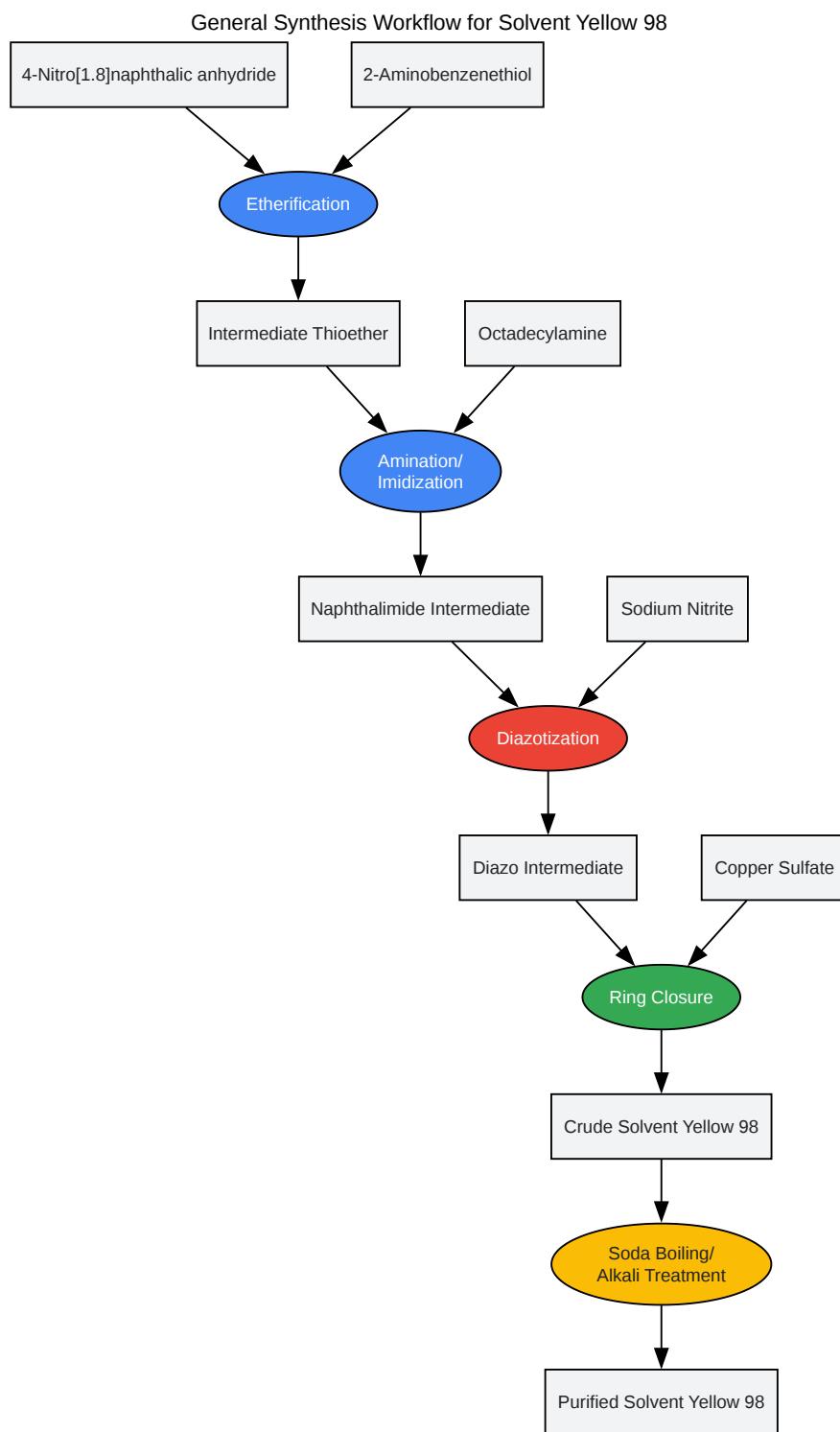
Chemical Identity and Structure

Solvent Yellow 98 is chemically identified as 2-octadecyl-1H-thioxantheno[2,1,9-def]isoquinoline-1,3(2H)-dione.[4][5] It belongs to the thioxanthene class of dyes.[6][7]

Table 1: Chemical Identifiers

Identifier	Value
IUPAC Name	14-octadecyl-8-thia-14-azapentacyclo[10.6.2.0 ^{2,7} .0 ^{9,19} .0 ^{16,20}]icosane-1(19),2,4,6,9,11,16(20),17-octaene-13,15-dione[4]
Synonyms	Fluorescent Yellow 3G, C.I. 56238[5][8][9]
CAS Number	12671-74-8, 27870-92-4[4][8][9][10]
Molecular Formula	C ₃₆ H ₄₅ NO ₂ S[4][9][10][11][12]
Molecular Weight	555.81 g/mol [4][9][10][12]
SMILES	CCCCCCCCCCCCCCCCCN1C(=O)C2=C3C(=CC=C4C3=C(C=C2)C5=CC=CC=C5S4)C1=O[10]

Below is a diagram illustrating the general synthesis workflow for **Solvent Yellow 98**.



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Caption: General Synthesis Workflow for **Solvent Yellow 98**.

Physicochemical Properties

Solvent Yellow 98 is a greenish-yellow to yellow-orange powder.[5][8][11] It is characterized by its insolubility in water and good solubility in various organic solvents.[5][11][13]

Table 2: Physical Properties

Property	Value
Appearance	Greenish yellow powder[2][8]
Melting Point	267 °C[2][8]
Boiling Point	699.9 °C at 760 mmHg[14][15]
Density	0.64 g/cm³[2][8]
Flash Point	377.1 °C[14][15]
Vapor Pressure	1.94E-19 mmHg at 25°C[15]

Table 3: Solubility at 20°C (g/L)

Solvent	Solubility
Acetone	2.2[2][8][13]
Butyl Acetate	1.6[2][8][13]
Methylbenzene	53.9[2][8][13]
Dichloromethane	186.3[2][8][13]
Ethyl Alcohol	1.1[2][8][13]

Table 4: Resistance and Fastness Properties

Property	Rating/Value
Light Fastness in PS	6-7 (on a scale of 1-8, where 8 is superior) [16] [2] [7] [8]
Heat Resistance in PS	300 °C [16] [2] [7] [8]
Acid Resistance	5 [17]
Alkali Resistance	5 [17] [18]
Water Resistance	5 [17]

Experimental Protocols

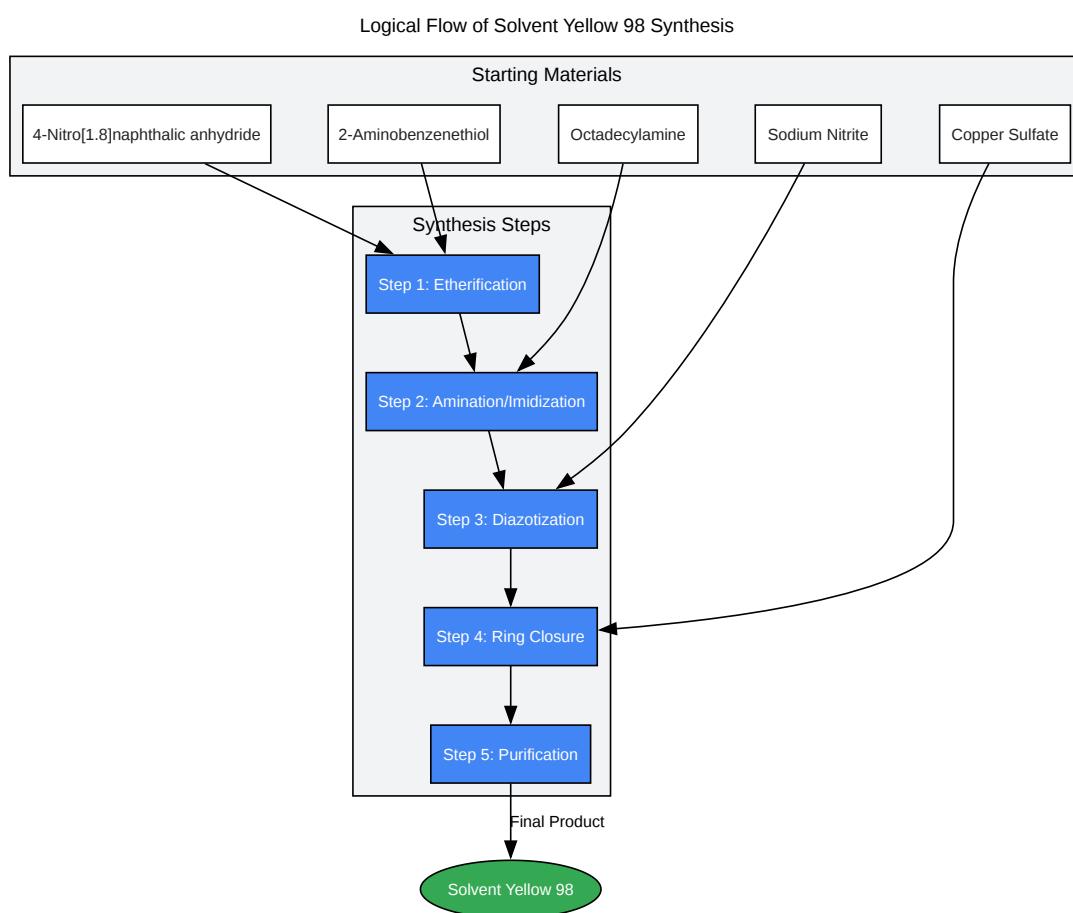
General Synthesis Method

A common manufacturing method for **Solvent Yellow 98** involves a multi-step chemical synthesis.[\[6\]](#)[\[9\]](#)[\[13\]](#)[\[15\]](#)[\[19\]](#)

Protocol:

- Etherification: 4-Nitro[\[10\]](#)[\[15\]](#)naphthalic anhydride is reacted with 2-Aminobenzenethiol.[\[9\]](#)[\[11\]](#)
- Amination and Imidization: The resulting thioether is then reacted with Octadecylamine to form an naphthalimide intermediate.[\[9\]](#)[\[11\]](#)[\[13\]](#)[\[15\]](#)
- Diazotization: The free amino group of the intermediate is diazotized using sodium nitrite.[\[9\]](#)[\[13\]](#)[\[15\]](#)
- Ring Closure: A ring closure reaction is induced in the presence of copper sulfate monohydrate.[\[9\]](#)[\[13\]](#)[\[15\]](#)
- Purification: The crude product is boiled with soda (liquid alkali treatment) to yield the final product.[\[9\]](#)[\[13\]](#)[\[15\]](#)
- Final Processing: The product is then filtered, dried, and crushed to obtain the finished powder.[\[15\]](#)

The logical relationship of the synthesis steps is visualized below.



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Caption: Logical Flow of **Solvent Yellow 98** Synthesis.

Applications

Solvent Yellow 98 is widely used as a coloring agent in various industries due to its excellent solubility in organic solvents and vibrant fluorescence.[1][5]

- **Plastics:** It is extensively used for coloring a wide range of plastics, including polystyrene (PS), high-impact polystyrene (HIPS), acrylonitrile butadiene styrene (ABS), polycarbonate (PC), polyvinyl chloride (RPVC), polymethyl methacrylate (PMMA), styrene-acrylonitrile (SAN), acrylonitrile styrene (AS), and polyethylene terephthalate (PET).[2][8][13][19]
- **Fibers:** The dye is suitable for coloring polyester and polyamide (PA6) fibers, though its use in PA66 is limited.[1][5]
- **Inks and Coatings:** Its fluorescent properties make it a valuable component in fluorescent inks.[16][7][8]
- **Specialty Applications:** It is also used in guideboard survival suits and has been reported in a patent for a non-destructive testing aerosol to detect microcracks.[2][7][8]

Safety and Handling

For detailed safety and handling information, it is recommended to consult the Safety Data Sheet (SDS). General precautions include avoiding contact with skin and eyes, preventing dust formation, and ensuring adequate ventilation during handling.[20][21] Store in a tightly closed container in a dry, cool, and well-ventilated place.[21]

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